

Application Notes and Protocols: Back Titration Method Using Murexide Indicator

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Compound of Interest

Compound Name: Murexide

Cat. No.: B7764709

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Introduction

Complexometric titrations are a cornerstone of analytical chemistry, enabling the precise quantification of metal ions in solution. The back titration method, a variation of direct titration, is particularly valuable for the analysis of metal ions that react slowly with the chelating agent, such as Ethylenediaminetetraacetic acid (EDTA), or for analytes that precipitate at the required pH for direct titration.[1][2][3] **Murexide** (Ammonium purpurate) is a metallochromic indicator that forms colored complexes with various metal ions, including calcium, nickel, cobalt, and copper, making it a versatile tool for detecting the endpoint in such titrations.[1][4]

These application notes provide a detailed overview and experimental protocols for the use of the back titration method with **murexide** indicator for the determination of metal ions that are challenging to analyze via direct titration.

Principle of Back Titration with Murexide

The back titration method involves two key steps:

- **Complexation of the Analyte:** A known excess of a standard EDTA solution is added to the analyte solution. The mixture is often heated to ensure the complete and irreversible formation of the metal-EDTA complex, especially for slowly reacting metals like aluminum.

- **Titration of Excess EDTA:** The unreacted EDTA is then titrated with a standard solution of a second metal ion (e.g., zinc sulfate or copper sulfate) for which a suitable indicator is available. **Murexide** is used as the indicator in this step. The endpoint is reached when the excess titrant (the second metal ion) forms a colored complex with the **murexide** indicator, signaling the complete consumption of the unreacted EDTA.

The concentration of the analyte is then calculated by subtracting the amount of EDTA that reacted with the second metal ion from the total amount of EDTA initially added.

Applications

The back titration method using **murexide** as an indicator is particularly useful for the determination of:

- **Aluminum:** Direct titration of aluminum with EDTA is not feasible due to the very slow reaction rate.
- **Nickel and Cobalt:** While often determined by direct titration with **murexide**, back titration can be an alternative in complex matrices.
- **Metal ions in insoluble substances:** Analytes in sparingly soluble salts can be determined by dissolving them in a known excess of EDTA, followed by back titration.

Experimental Protocols

Determination of Aluminum by Back Titration

This protocol describes the determination of aluminum (Al^{3+}) in an aqueous sample by back titration with EDTA and a standard zinc sulfate (ZnSO_4) solution, using **murexide** as the indicator.

Materials and Reagents:

- Standard 0.05 M EDTA solution
- Standard 0.05 M Zinc Sulfate (ZnSO_4) solution
- **Murexide** indicator (solid mixture with NaCl, 1:100 w/w)

- Acetate buffer (pH 5.5)
- Ammonia solution (for pH adjustment)
- Deionized water
- Burette, pipette, conical flasks, heating plate

Protocol:

- **Sample Preparation:** Pipette 25.00 mL of the aluminum-containing sample solution into a 250 mL conical flask.
- **Addition of Excess EDTA:** Accurately add 50.00 mL of standard 0.05 M EDTA solution to the flask.
- **pH Adjustment and Complexation:** Add 20 mL of acetate buffer (pH 5.5). Heat the solution to boiling and maintain a gentle boil for 2-3 minutes to ensure complete complexation of Al^{3+} with EDTA.
- **Cooling and pH Readjustment:** Cool the solution to room temperature. If necessary, adjust the pH to approximately 7 with ammonia solution.
- **Indicator Addition:** Add a small amount (approx. 100 mg) of the **murexide**-NaCl indicator mixture to the solution. The solution should turn a color indicating the presence of free indicator.
- **Back Titration:** Titrate the excess EDTA with the standard 0.05 M ZnSO_4 solution until the color changes to the color of the zinc-**murexide** complex (typically a color change to yellow or orange-red, depending on the exact conditions). The endpoint is the first permanent color change.
- **Record and Repeat:** Record the volume of ZnSO_4 solution used. Repeat the titration at least twice more with fresh sample aliquots to ensure reproducibility.

Calculations:

- Moles of total EDTA added:

- $\text{Moles_EDTA_total} = \text{Molarity_EDTA} \times \text{Volume_EDTA_added}$
- Moles of excess EDTA (from back titration):
 - $\text{Moles_EDTA_excess} = \text{Molarity_ZnSO}_4 \times \text{Volume_ZnSO}_4_\text{used}$
- Moles of EDTA reacted with Al^{3+} :
 - $\text{Moles_EDTA_reacted} = \text{Moles_EDTA_total} - \text{Moles_EDTA_excess}$
- Moles of Al^{3+} in the sample (since Al^{3+} reacts 1:1 with EDTA):
 - $\text{Moles_Al}^{3+} = \text{Moles_EDTA_reacted}$
- Concentration of Al^{3+} in the sample:
 - $\text{Concentration_Al}^{3+} = \text{Moles_Al}^{3+} / \text{Volume_sample}$

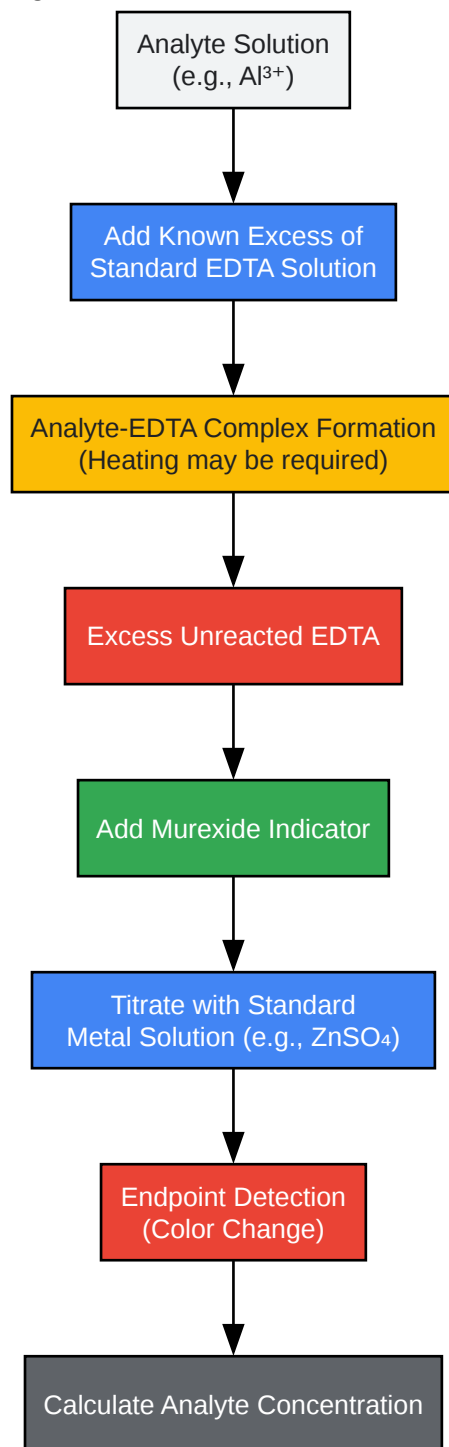
Data Presentation:

Titration	Volume of Sample (mL)	Volume of 0.05 M EDTA added (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of 0.05 M ZnSO ₄ used (mL)
1	25.00	50.00	0.10	24.90	24.80
2	25.00	50.00	0.20	25.05	24.85
3	25.00	50.00	0.15	25.05	24.90
Average	24.85				

Visualizations

Logical Workflow of Back Titration

Logical Workflow of Back Titration

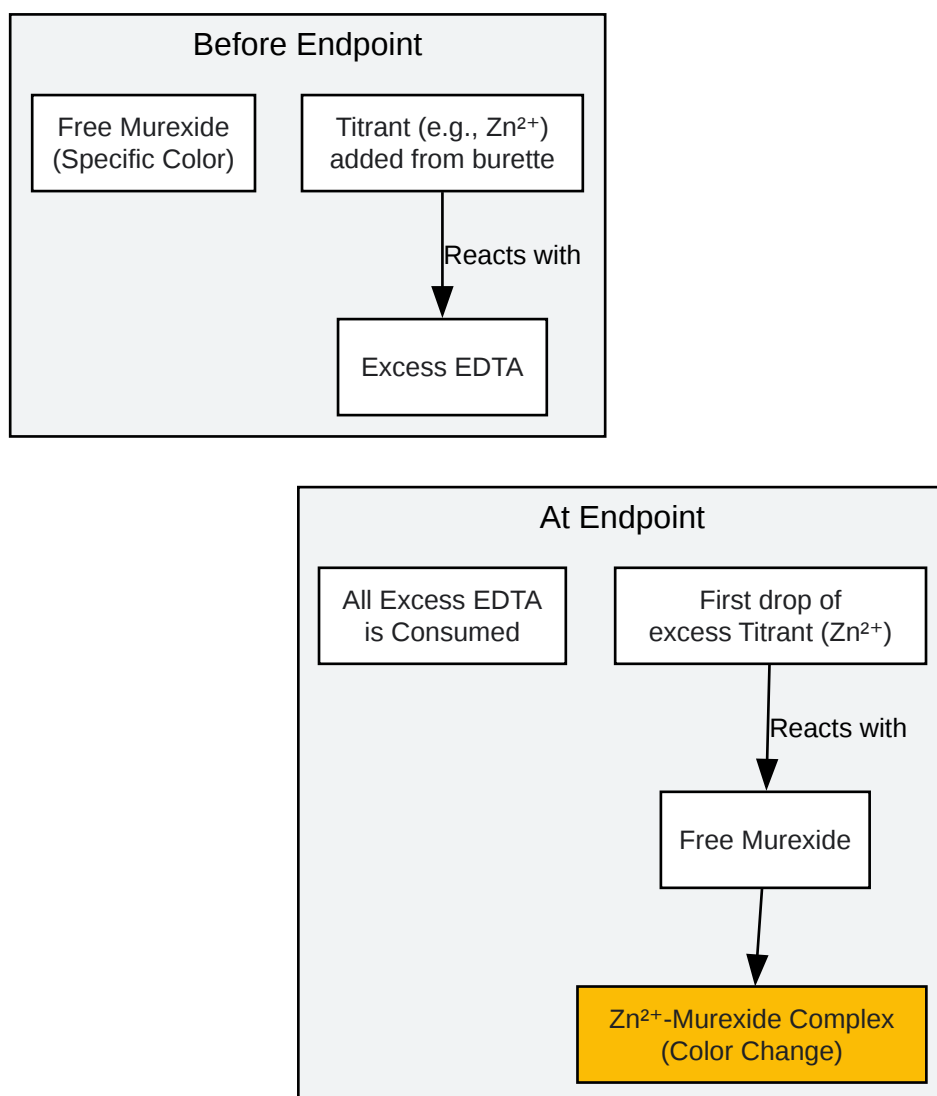


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Caption: Logical workflow of the back titration process.

Signaling Pathway of Murexide Indicator in Back Titration

Signaling Pathway of Murexide Indicator



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Caption: Indicator signaling at the endpoint of back titration.

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